

An In-depth Technical Guide to Cycloheptanol

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Compound of Interest

Compound Name: Cycloheptanol

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This technical guide provides a comprehensive overview of **cycloheptanol**, including its nomenclature, physicochemical properties, and detailed experimental protocols relevant to its synthesis and purification. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

IUPAC Name and Common Synonyms

The nomenclature of a chemical compound is critical for unambiguous identification in research and industry.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **cycloheptanol**^{[1][2]}. It is also known by several common synonyms, which are frequently encountered in chemical literature and commercial databases.

Common synonyms for **cycloheptanol** include:

- Cycloheptyl alcohol^{[3][4]}
- Suberol^{[4][5][6]}
- Suberyl alcohol^[4]
- NSC 52221^{[1][3]}
- Hydroxycycloheptane^[4]

Physicochemical Properties

A summary of the key quantitative data for **cycloheptanol** is presented in the table below. These properties are essential for its handling, application in synthetic procedures, and for analytical characterization.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[1][2][5]
Molecular Weight	114.19 g/mol	[1][5][7]
Appearance	Clear, colorless to yellowish liquid	[4][5]
Melting Point	2 °C	[3][8]
Boiling Point	185 °C (at 760 mm Hg)	[8][9]
Density	0.948 g/mL at 25 °C	[9]
Refractive Index (n ²⁰ /D)	1.477	[9]
Flash Point	71.11 °C (160 °F)	[8][9]
Water Solubility	5184 mg/L at 25 °C (estimated)	[8]

Experimental Protocols

Detailed methodologies are crucial for the replication of scientific findings. Below is a representative experimental protocol for the synthesis of **cycloheptanol** via the reduction of cycloheptanone. This procedure is adapted from standard organic chemistry laboratory techniques for the reduction of ketones.

Synthesis of **Cycloheptanol** by Reduction of Cycloheptanone

This protocol details the reduction of the ketone, cycloheptanone, to the secondary alcohol, **cycloheptanol**, using sodium borohydride.

Materials:

- Cycloheptanone
- Methanol
- Sodium borohydride (NaBH_4)
- Deionized water
- Hydrochloric acid (1 M)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)
- 50 mL Erlenmeyer flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

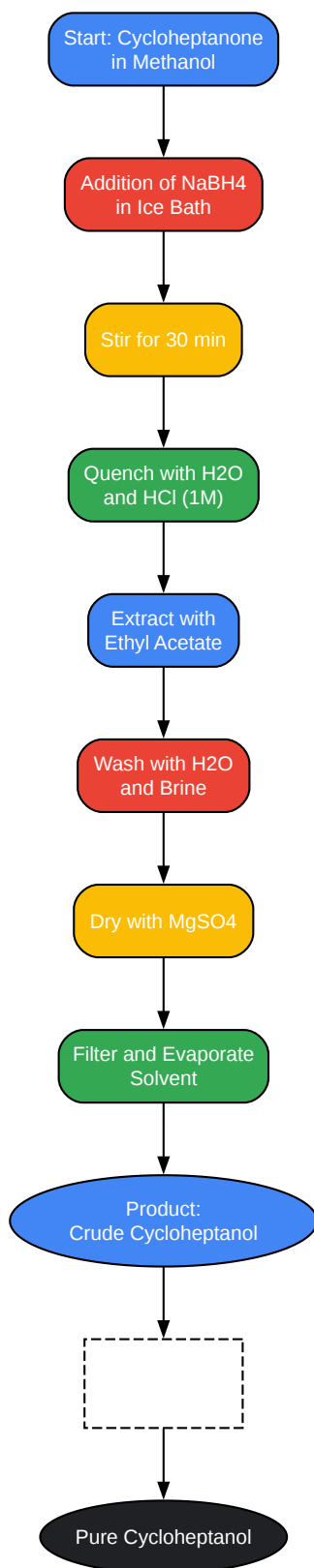
- **Reaction Setup:** In a 50 mL Erlenmeyer flask, dissolve cycloheptanone (e.g., 2.0 g, 17.8 mmol) in methanol (20 mL). Place the flask in an ice bath and stir the solution using a magnetic stirrer.
- **Reduction:** While stirring, slowly add sodium borohydride (e.g., 0.34 g, 8.9 mmol) to the solution in small portions. The addition should be controlled to maintain a low temperature. After the addition is complete, continue to stir the reaction mixture in the ice bath for 30 minutes.
- **Quenching the Reaction:** Remove the flask from the ice bath and allow it to warm to room temperature. Slowly add deionized water (10 mL) to quench the excess sodium borohydride.

Subsequently, add 1 M hydrochloric acid dropwise until the solution is neutral to slightly acidic (test with pH paper).

- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 20 mL). Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with deionized water (20 mL) and then with brine (saturated NaCl solution, 20 mL). Dry the organic layer over anhydrous magnesium sulfate.
- **Isolation of Product:** Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the ethyl acetate. The remaining liquid is crude **cycloheptanol**.
- **Purification (Optional):** The crude product can be further purified by distillation if necessary.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the synthesis and purification of **cycloheptanol** from cycloheptanone.



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Caption: Workflow for the synthesis of **cycloheptanol**.

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